

Best practices for storing and handling (-)-Indacrinone powder

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Compound of Interest

Compound Name: (-)-Indacrinone

Cat. No.: B14640750

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Technical Support Center: (-)-Indacrinone

This technical support center provides best practices for the storage and handling of (-)-Indacrinone powder for research and development purposes.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for (-)-Indacrinone powder?

(-)-Indacrinone powder should be stored under specific conditions to ensure its stability and longevity. For short-term storage (days to weeks), it is recommended to keep the powder in a dry, dark environment at 0 - 4°C.[1] For long-term storage (months to years), the temperature should be maintained at -20°C.[1] The container should always be tightly sealed to prevent moisture absorption, as the compound may be hygroscopic.

Q2: How should (-)-Indacrinone powder be handled safely in the laboratory?

Standard laboratory safety protocols should be followed when handling (-)-Indacrinone powder. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses.[2] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of the powder.[3] Avoid generating dust during handling.[4][5] In case of skin or eye contact, rinse the affected area thoroughly with water.[4] It is also important to wash hands after handling the substance.[4]

Q3: What are the known incompatibilities of **(-)-Indacrinone**?

(-)-Indacrinone is incompatible with strong oxidizing agents.[3] Contact with these materials should be avoided to prevent potentially hazardous reactions.

Q4: What is the shelf life of **(-)-Indacrinone** powder?

When stored correctly under the recommended conditions (dry, dark, and at the appropriate temperature), **(-)-Indacrinone** powder has a shelf life of over two years.[1]

Troubleshooting Guides

Issue 1: The **(-)-Indacrinone** powder has changed color or appears clumpy.

- **Possible Cause:** This may indicate degradation of the compound, potentially due to improper storage conditions such as exposure to light, moisture, or high temperatures. Some sources note that the material is hygroscopic, and clumping could be a result of moisture absorption. [4]
- **Solution:** Discontinue use of the powder if you suspect degradation. It is recommended to use a fresh vial of the compound for your experiments to ensure accurate and reproducible results. Always ensure the container is tightly sealed and stored under the recommended conditions.

Issue 2: Difficulty in dissolving **(-)-Indacrinone** powder.

- **Possible Cause:** The choice of solvent is crucial for dissolving **(-)-Indacrinone**. It is known to be soluble in DMSO.[1] If you are using other solvents, you may encounter solubility issues.
- **Troubleshooting Steps:**
 - **Confirm the solvent:** Ensure you are using a recommended solvent. DMSO is a good starting point.
 - **Increase sonication/vortexing:** Gentle warming and increased agitation can aid in dissolution.

- Solubility testing: If a different solvent is required for your experiment, it is advisable to perform a small-scale solubility test before preparing a large stock solution.

Data Presentation

Table 1: Storage and Stability of **(-)-Indacrinone** Powder

Parameter	Recommendation	Source(s)
Short-Term Storage	0 - 4°C, dry and dark	[1]
Long-Term Storage	-20°C, dry and dark	[1]
Shipping Condition	Ambient temperature	[1]
Shelf Life	> 2 years (if stored properly)	[1]
Special Considerations	Hygroscopic, keep container tightly closed	[4]

Table 2: Solubility of **(-)-Indacrinone**

Solvent	Solubility	Source(s)
DMSO	Soluble	[1]
Other Organic Solvents	Data not readily available; empirical testing recommended.	
Aqueous Solutions	Expected to have low solubility.	

Experimental Protocols

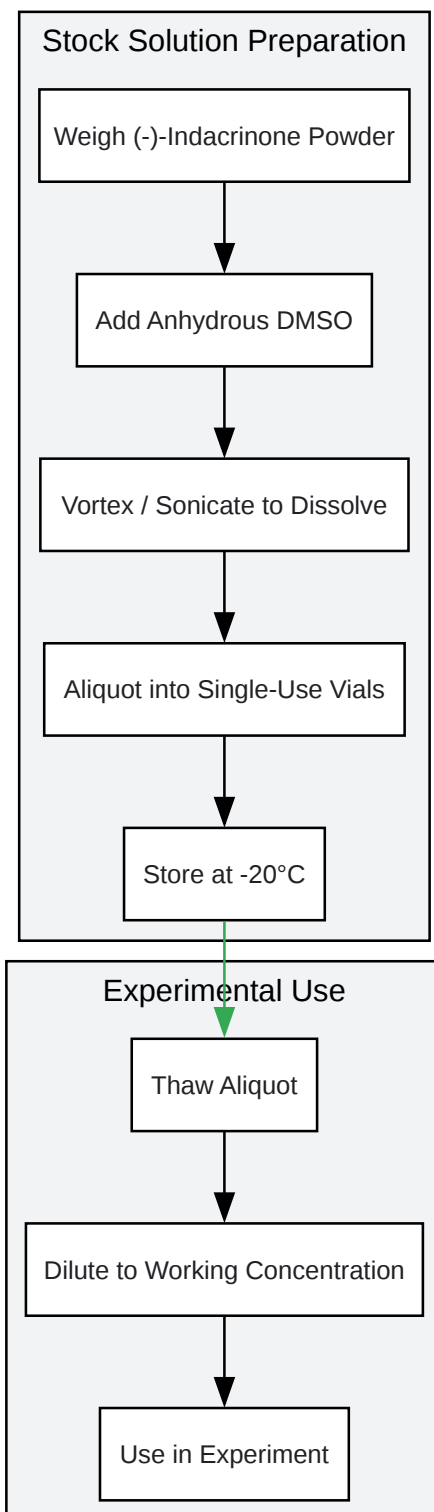
Protocol 1: Preparation of a **(-)-Indacrinone** Stock Solution in DMSO

- Materials:
 - **(-)-Indacrinone** powder

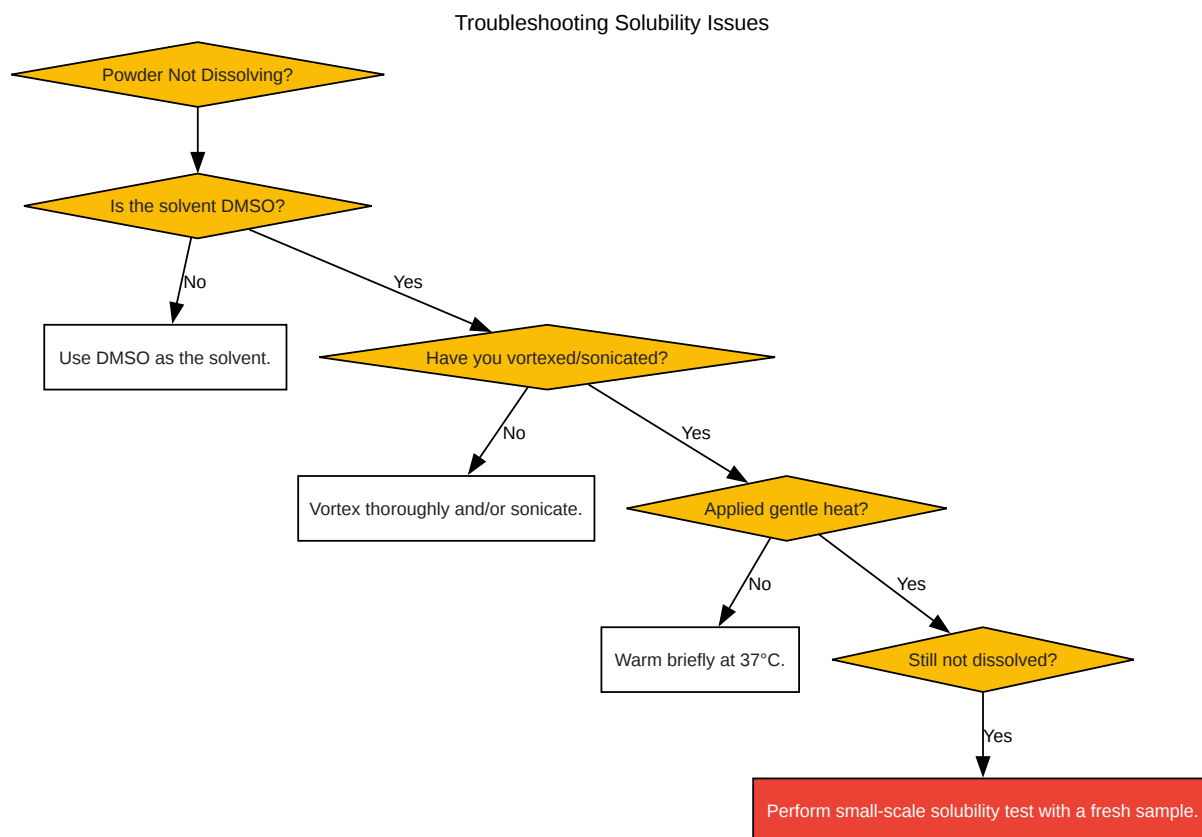
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer and/or sonicator
- Procedure:
 1. Equilibrate the vial of **(-)-Indacrinone** powder to room temperature before opening to minimize moisture condensation.
 2. Weigh the desired amount of **(-)-Indacrinone** powder in a sterile microcentrifuge tube or vial.
 3. Add the calculated volume of DMSO to achieve the desired stock solution concentration. The molecular weight of **(-)-Indacrinone** is 365.21 g/mol .[\[1\]](#)
 4. Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if necessary.
 5. Visually inspect the solution to ensure there are no visible particles.
 6. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 7. Store the stock solution aliquots at -20°C for long-term use.

Visualizations

Experimental Workflow: Preparing and Using (-)-Indacrinone

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Caption: Workflow for preparing and using **(-)-Indacrinone** solutions.



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Caption: Decision tree for troubleshooting **(-)-Indacrinone** solubility.

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